

Introduction: The Versatile 1,3-Diphenylpropylamine Scaffold

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Compound of Interest

Compound Name: 1,3-Diphenylpropylamine

CAS No.: 5689-74-7

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The **1,3-diphenylpropylamine** scaffold and its derivatives represent a fascinating and versatile class of compounds with a broad spectrum of pharmacological activities. This guide delves into the core therapeutic targets of this structural motif, offering a comprehensive analysis for researchers and drug development professionals. The inherent structural flexibility of the diphenylpropylamine backbone has allowed for the synthesis of numerous analogs, leading to the discovery of potent and selective modulators of key biological pathways. This document will explore the mechanisms of action, structure-activity relationships, and experimental methodologies for evaluating the therapeutic potential of these compounds across a range of disease areas, from neurodegenerative disorders to inflammation and pain.

Chapter 1: Monoamine Transporters - Modulating Neurotransmission

The 3,3-diphenylpropylamine scaffold, a close structural isomer of **1,3-diphenylpropylamine**, is a well-established pharmacophore for targeting monoamine transporters. These transporters—dopamine (DAT), serotonin (SERT), and norepinephrine (NET)—are critical for regulating neurotransmitter levels in the central nervous system. By inhibiting the reuptake of these monoamines, diphenylpropylamine derivatives can modulate synaptic concentrations, making

them attractive candidates for treating depression, anxiety, and attention-deficit/hyperactivity disorder (ADHD).^[1]

Mechanism of Action

Derivatives of diphenylpropylamine act as reuptake inhibitors at DAT, SERT, and NET. The pharmacological profile can be finely tuned through chemical modifications to the core structure, leading to compounds with varying potencies and selectivities for the different transporters.^[1] This allows for the development of drugs with specific desired effects, such as a selective serotonin reuptake inhibitor (SSRI) or a triple reuptake inhibitor.

Experimental Protocols

1. Radioligand Binding Assays

These assays are crucial for determining the affinity of a compound for a specific transporter.

- Objective: To determine the equilibrium dissociation constant (K_i) of **1,3-diphenylpropylamine** analogs for DAT, SERT, and NET.
- Methodology:
 - Prepare cell membranes from HEK293 cells stably expressing human DAT, SERT, or NET.
 - In a 96-well plate, incubate the membrane preparations with a specific radioligand (e.g., [^3H]WIN 35,428 for DAT, [^3H]citalopram for SERT, [^3H]nisoxetine for NET) and varying concentrations of the test compound.
 - Non-specific binding is determined in the presence of a high concentration of a known inhibitor (e.g., 10 μM GBR 12909 for DAT, 10 μM fluoxetine for SERT, 10 μM desipramine for NET).^[1]
 - After incubation, the bound and free radioligand are separated by rapid filtration through glass fiber filters.
 - The radioactivity retained on the filters is quantified using a scintillation counter.
 - The K_i value is calculated from the IC_{50} value using the Cheng-Prusoff equation.^[1]

2. Neurotransmitter Uptake Inhibition Assays

These functional assays measure a compound's ability to block neurotransmitter reuptake.

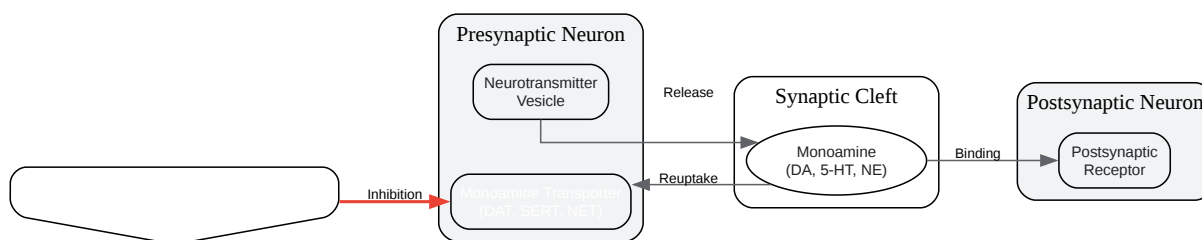
- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **1,3-diphenylpropylamine** analogs on dopamine, serotonin, and norepinephrine uptake.
- Methodology:
 - Use synaptosomes prepared from specific rat brain regions (e.g., striatum for DAT, cortex for NET, and brainstem for SERT) or HEK293 cells expressing the respective transporters.
 - Pre-incubate the synaptosomes or cells with varying concentrations of the test compound.
 - Initiate uptake by adding a radiolabeled neurotransmitter (e.g., [³H]dopamine, [³H]serotonin, or [³H]norepinephrine).
 - After a short incubation period, terminate the uptake by rapid filtration and washing with ice-cold buffer.
 - Quantify the amount of radiolabeled neurotransmitter taken up by the cells or synaptosomes using a scintillation counter.
 - Calculate the IC₅₀ value from the concentration-response curve.

Data Summary

Compound	DAT Ki (nM)	SERT Ki (nM)	NET Ki (nM)
Analog A	15	250	100
Analog B	300	10	50
Analog C	5	20	15

This table presents hypothetical data to illustrate the potential for structure-activity relationship studies.

Signaling Pathway Diagram



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Caption: Inhibition of monoamine reuptake by **1,3-diphenylpropylamine** analogs.

Chapter 2: Cyclooxygenase (COX) Enzymes - Targeting Inflammation and Pain

Derivatives of 1,3-diphenyl-2-propen-1-one, also known as chalcones, have demonstrated significant anti-inflammatory properties through the inhibition of cyclooxygenase (COX) enzymes.[2] Specifically, these compounds have shown potent and selective inhibition of COX-2, a key enzyme in the inflammatory cascade.[2][3]

Mechanism of Action

COX-2 is responsible for the synthesis of prostaglandins, which are key mediators of inflammation and pain.[3][4] Selective inhibition of COX-2 over COX-1 is a desirable therapeutic strategy as it can reduce the gastrointestinal side effects associated with non-selective NSAIDs. Molecular modeling studies have shown that substituents on the C-1 phenyl ring of these chalcone derivatives orient within the vicinity of the COX-2 secondary pocket.[3][5]

Experimental Protocol

In Vitro COX-1/COX-2 Inhibition Assay

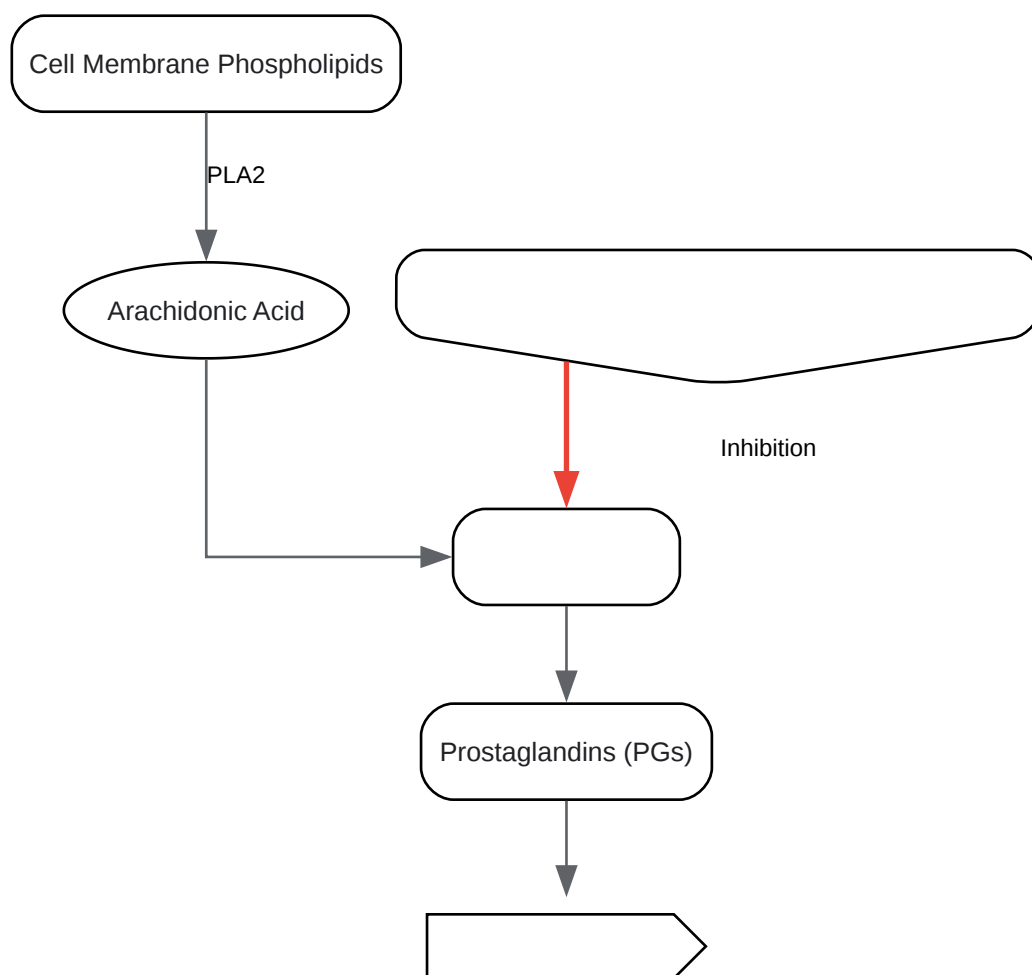
- Objective: To determine the IC₅₀ values of 1,3-diphenyl-2-propen-1-one derivatives for COX-1 and COX-2.

- Methodology:
 - Use purified ovine COX-1 and human recombinant COX-2 enzymes.
 - Pre-incubate the enzymes with various concentrations of the test compounds in the presence of a heme cofactor.
 - Initiate the reaction by adding arachidonic acid as the substrate.
 - After a specific incubation time, terminate the reaction.
 - Quantify the amount of prostaglandin E2 (PGE2) produced using an enzyme immunoassay (EIA) kit.
 - Calculate the IC50 values by plotting the percentage of inhibition against the compound concentration.

Data Summary

Compound	COX-1 IC50 (μM)	COX-2 IC50 (μM)	Selectivity Index (COX-1/COX-2)
Derivative 7f[5]	22.2	0.3	74
Derivative 5j[3]	>100	0.05	>2000
Rofecoxib (Reference) [5]	>100	0.5	>200

Signaling Pathway Diagram



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Caption: COX-2 inhibition pathway by chalcone derivatives.

Chapter 3: $\alpha 7$ Nicotinic Acetylcholine Receptors (nAChRs) - A Novel Target for Pain and Inflammation

Recent studies have identified 1,3-diphenylpropan-1-one derivatives as allosteric modulators of $\alpha 7$ nicotinic acetylcholine receptors (nAChRs).[2][6] These receptors play critical roles in cognitive processes, neuroprotection, and inflammation.[6]

Mechanism of Action

Depending on their substituents, 1,3-diphenylpropan-1-one derivatives can act as either negative allosteric modulators (NAMs) or positive allosteric modulators (PAMs) of $\alpha 7$ nAChRs.

[6] PAMs enhance the response of the receptor to its endogenous ligand, acetylcholine, and have shown promise as therapeutic agents for pain and inflammation.[6]

Experimental Protocol

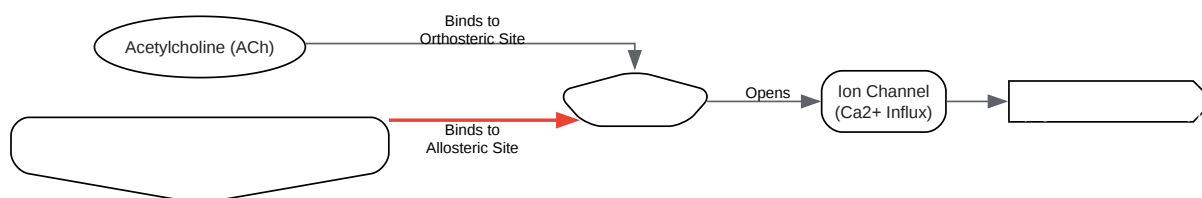
Two-Electrode Voltage Clamp Electrophysiology

- Objective: To characterize the allosteric modulatory effects of 1,3-diphenylpropan-1-one derivatives on $\alpha 7$ nAChRs.
- Methodology:
 - Use *Xenopus laevis* oocytes microinjected with cRNA encoding the human $\alpha 7$ nAChR.
 - Clamp the oocytes at a holding potential of -70 mV.
 - Apply acetylcholine (ACh) to elicit an inward current.
 - Co-apply the test compound with ACh to determine its effect on the ACh-induced current.
 - For PAMs, determine the EC₅₀ (concentration for 50% of maximal potentiation) and the maximum enhancement of the ACh response.

Data Summary

Compound	Modulatory Effect	EC ₅₀ (μM)	Max. Enhancement (%)
Compound 7[6]	PAM	12.9	989
Compound 31[6]	PAM	6.85	666

Signaling Pathway Diagram



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Caption: Positive allosteric modulation of $\alpha 7$ nAChR.

Chapter 4: N-Methyl-D-aspartate (NMDA) Receptors - Neuroprotection and Beyond

Overactivation of NMDA receptors is implicated in neuronal death following ischemic events.[7] Enantiomeric propanolamines, structurally related to the diphenylpropylamine core, have been identified as a new class of NR2B-selective NMDA receptor antagonists.[7] The NMDA receptor is a glutamate receptor and ion channel protein found in nerve cells.[8]

Mechanism of Action

These compounds act as noncompetitive antagonists at the NMDA receptor, with selectivity for the NR2B subunit.[7] The NR2B subunit is predominantly expressed in the forebrain and is involved in synaptic plasticity.[9] By selectively blocking NR2B-containing receptors, these antagonists can offer neuroprotection without the side effects associated with non-selective NMDA receptor blockers.[7]

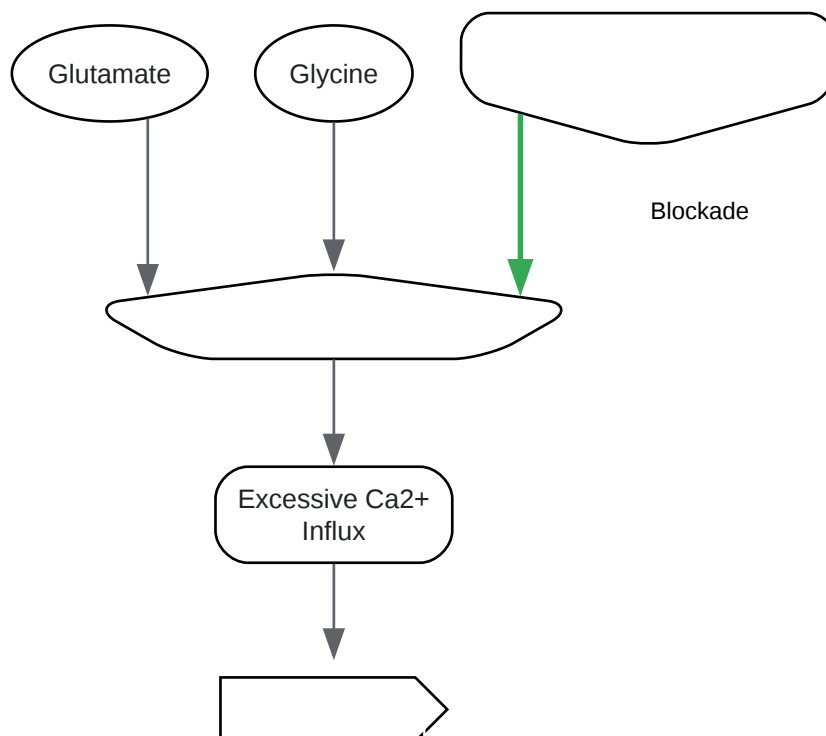
Experimental Protocol

In Vitro and In Vivo Models of Ischemic Cell Death

- Objective: To evaluate the neuroprotective effects of NMDA receptor antagonists.
- Methodology:
 - In Vitro:

- Use primary neuronal cultures.
 - Induce excitotoxicity by exposing the cultures to high concentrations of glutamate or NMDA.
 - Treat the cultures with the test compound before, during, or after the excitotoxic insult.
 - Assess cell viability using assays such as LDH release or MTT reduction.
- In Vivo:
- Use animal models of stroke, such as the middle cerebral artery occlusion (MCAO) model in rodents.
 - Administer the test compound at various time points relative to the ischemic event.
 - Evaluate the infarct volume and neurological deficits.

Signaling Pathway Diagram



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Caption: Neuroprotection via NMDA receptor antagonism.

Chapter 5: Sigma Receptors - Modulators of Cellular Function

Sigma (σ) receptors, classified into $\sigma 1$ and $\sigma 2$ subtypes, are intracellular proteins that can translocate from the endoplasmic reticulum to the plasma membrane.^[10] They are involved in a wide range of cellular functions and have been implicated in various neuropsychiatric and neurological disorders.

Mechanism of Action

Various ligands with a diphenylalkylamine-like structure have shown affinity for sigma receptors. For instance, 1,3-di-o-tolylguanidine (DTG) is a non-selective sigma receptor ligand that has been shown to reduce the inflammatory response in the brain.^[11] Sigma-1 receptor agonists, such as SA4503, have demonstrated neuroprotective effects and can modulate microglial function.^{[11][12]}

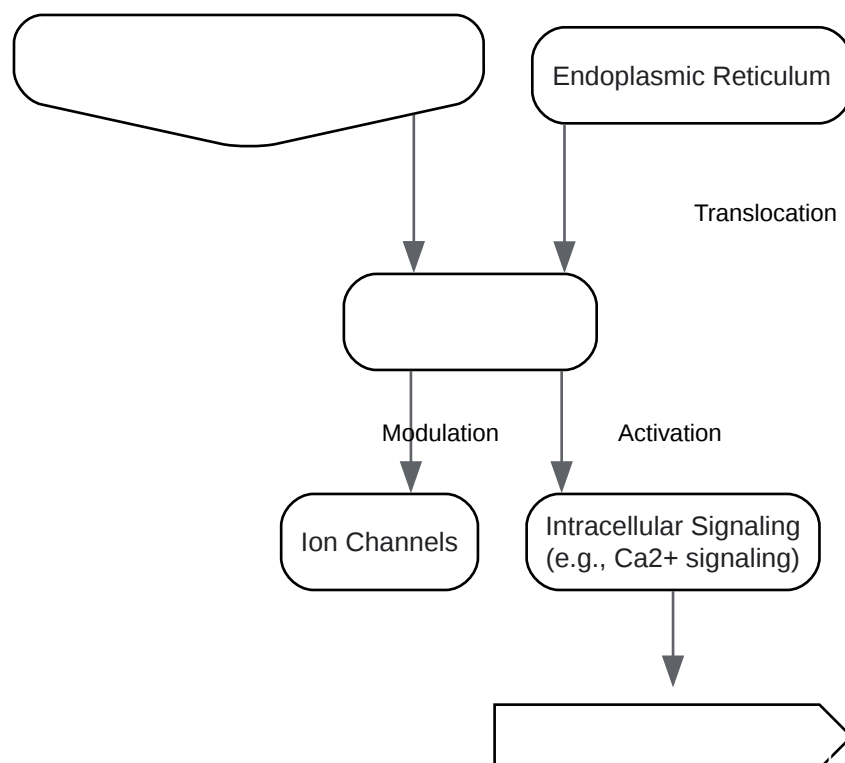
Experimental Protocol

Radioligand Binding Assay for Sigma Receptors

- Objective: To determine the binding affinity of test compounds for $\sigma 1$ and $\sigma 2$ receptors.
- Methodology:
 - Prepare membrane homogenates from tissues rich in sigma receptors (e.g., guinea pig brain for $\sigma 1$).
 - For $\sigma 1$ binding, use 3H -pentazocine as the radioligand.
 - For $\sigma 2$ binding, use 3H -DTG in the presence of a selective $\sigma 1$ ligand to block binding to $\sigma 1$ sites.
 - Incubate the membranes with the radioligand and varying concentrations of the test compound.
 - Separate bound and free radioligand by filtration and quantify radioactivity.

- Calculate K_i values from the IC_{50} values.

Signaling Pathway Diagram



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Caption: Modulation of cellular function via the Sigma-1 receptor.

Chapter 6: NLRP3 Inflammasome - A Key Player in Innate Immunity

The NLRP3 inflammasome is a multiprotein complex that plays a crucial role in the innate immune system by activating inflammatory caspases and processing pro-inflammatory cytokines like IL-1 β . (E)-1,3-Diphenyl-2-propen-1-one derivatives have been identified as potent inhibitors of the NLRP3 inflammasome.^[13]

Mechanism of Action

These compounds have been shown to inhibit the secretion of IL-1 β by blocking the oligomerization and speck formation of the ASC protein, a key component of the NLRP3

inflammasome.[13] This mechanism of action suggests their therapeutic potential in treating inflammatory diseases driven by NLRP3 activation, such as inflammatory bowel disease.[13]

Experimental Protocol

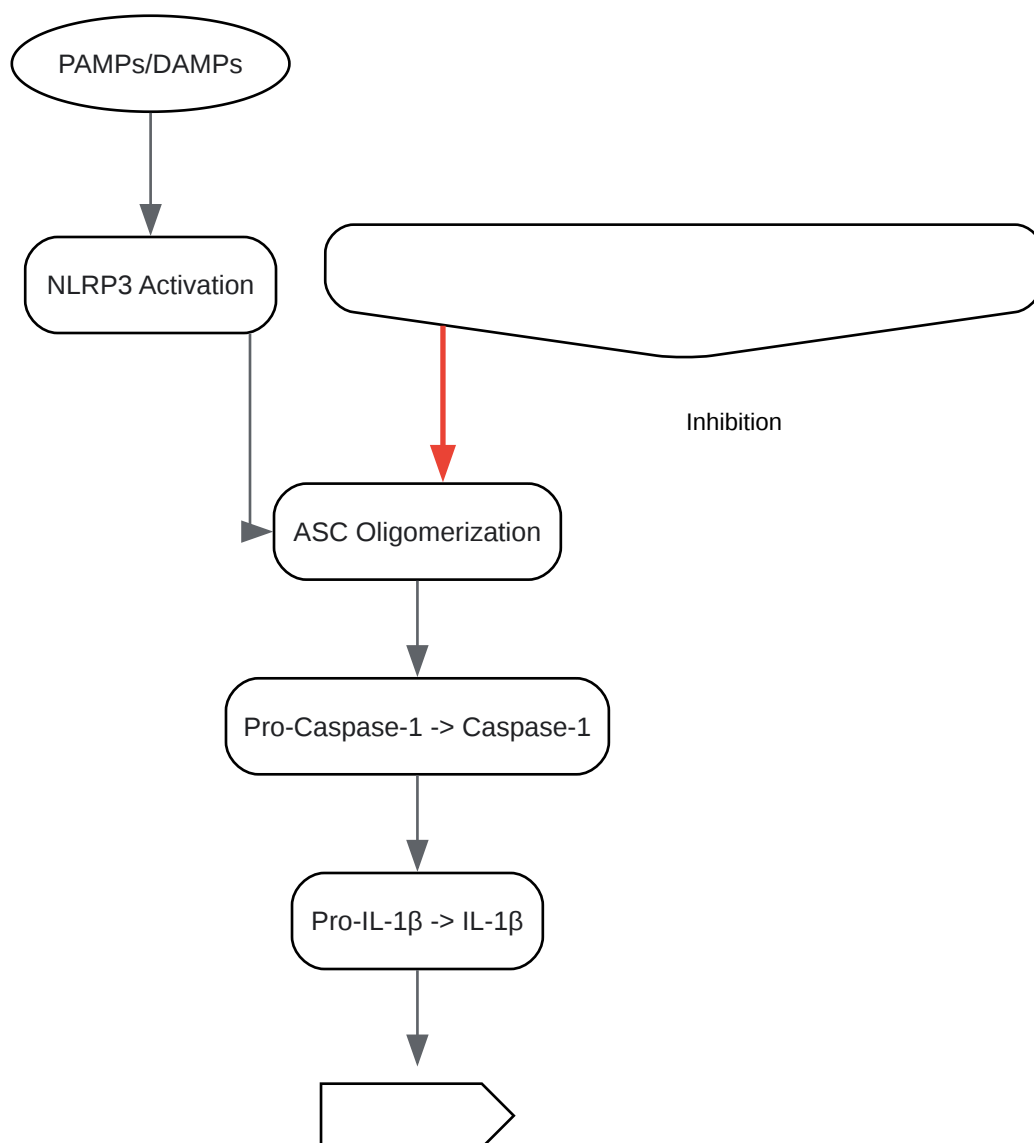
In Vitro NLRP3 Inflammasome Inhibition Assay

- Objective: To evaluate the inhibitory activity of test compounds on NLRP3 inflammasome activation.
- Methodology:
 - Use mouse bone marrow-derived macrophages (BMDMs) or human THP-1 cells.
 - Prime the cells with lipopolysaccharide (LPS) to upregulate NLRP3 expression.
 - Treat the cells with the test compound.
 - Activate the NLRP3 inflammasome with a secondary stimulus, such as ATP or nigericin.
 - Measure the concentration of IL-1 β in the cell supernatant using an ELISA kit.
 - Assess ASC speck formation using immunofluorescence microscopy.
 - Analyze the expression of inflammasome components by Western blotting.

Data Summary

Compound	IL-1 β IC50 (μ M) in BMDM	IL-1 β IC50 (μ M) in THP-1
F14[13]	0.74	0.88

Signaling Pathway Diagram



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Caption: Inhibition of the NLRP3 inflammasome pathway.

Conclusion and Future Directions

The **1,3-diphenylpropylamine** scaffold and its analogs have emerged as a highly promising platform for the development of novel therapeutics. The ability to target a diverse range of biological entities, including monoamine transporters, COX enzymes, nAChRs, NMDA receptors, sigma receptors, and the NLRP3 inflammasome, underscores the remarkable versatility of this chemical framework. The insights provided in this guide highlight the

importance of understanding the intricate structure-activity relationships that govern the interaction of these compounds with their respective targets.

Future research should focus on optimizing the potency, selectivity, and pharmacokinetic properties of these derivatives to advance them from preclinical to clinical development. The multifaceted nature of the diseases targeted by these compounds suggests that dual-target or multi-target ligands derived from the **1,3-diphenylpropylamine** scaffold could offer enhanced therapeutic efficacy. The continued exploration of this chemical space will undoubtedly lead to the discovery of new and improved treatments for a wide array of human diseases.

References

- Synthesis and biological evaluation of 1,3-diphenylprop-2-en-1-ones possessing a methanesulfonamido or an azido pharmacophore as cyclooxygenase-1/-2 inhibitors. PubMed. Available from: [\[Link\]](#)
- 2,3-Diphenylpropylamine. Grokipedia. Available from: [\[Link\]](#)
- 3,3-Diphenylpropylamine. Grokipedia. Available from: [\[Link\]](#)
- Enantiomeric Propanolamines as selective N-Methyl-D-aspartate 2B Receptor Antagonists. PubMed. Available from: [\[Link\]](#)
- '1,3-diphenyl-3-(phenylamino)propan-1-ones', synthesized by Farzaneh et al & compounds (22a) & (22b). ResearchGate. Available from: [\[Link\]](#)
- 1,3-diphenylpropan-1-ones as allosteric modulators of $\alpha 7$ nACh receptors with analgesic and antioxidant properties. PubMed. Available from: [\[Link\]](#)
- Sigma receptor. Wikipedia. Available from: [\[Link\]](#)
- Design, Synthesis and Biological Evaluation of New 1,3-diphenyl-3- (phenylamino)propan-1-ones as Selective Cyclooxygenase (COX-2) Inhibitors. ResearchGate. Available from: [\[Link\]](#)
- Antioxidant Activity of Diphenylpropionamide Derivatives: Synthesis, Biological Evaluation and Computational Analysis. PMC. Available from: [\[Link\]](#)

- Synthesis of 1,3-diphenyl-2-propen-1-one derivatives and evaluation of their biological activities. PubMed. Available from: [\[Link\]](#)
- Effects of the sigma-1 receptor agonist 1-(3,4-dimethoxyphenethyl)-4-(3-phenylpropyl)-piperazine dihydro-chloride on inflammation after stroke. PubMed. Available from: [\[Link\]](#)
- New advances in NMDA receptor pharmacology. PMC. Available from: [\[Link\]](#)
- Effects of the Sigma-1 Receptor Agonist 1-(3,4-Dimethoxyphenethyl)-4-(3-Phenylpropyl)-Piperazine Dihydro-Chloride on Inflammation after Stroke. PMC. Available from: [\[Link\]](#)
- Discovery of (E)-1,3-Diphenyl-2-Propen-1-One Derivatives as Potent and Orally Active NLRP3 Inflammasome Inhibitors for Colitis. MDPI. Available from: [\[Link\]](#)
- NMDA receptor. Wikipedia. Available from: [\[Link\]](#)
- NMDA Receptors in Health and Disease. IntechOpen. Available from: [\[Link\]](#)
- CA1340223C - 3,3-diphenylpropyl amines and pharmaceutical compositions and cholinergic uses thereof. Google Patents.
- The selective sigma(1) receptor agonist, 1-(3,4-dimethoxyphenethyl)-4-(phenylpropyl)piperazine (SA4503), blocks the acquisition of the conditioned place preference response to (-)-nicotine in rats. PubMed. Available from: [\[Link\]](#)
- Downstream Allosteric Modulation of NMDA Receptors by 3-Benzazepine Derivatives. PMC. Available from: [\[Link\]](#)

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- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Synthesis and biological evaluation of 1,3-diphenylprop-2-en-1-ones possessing a methanesulfonamido or an azido pharmacophore as cyclooxygenase-1/-2 inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. 1,3-diphenylpropan-1-ones as allosteric modulators of \$\alpha 7\$ nACh receptors with analgesic and antioxidant properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Enantiomeric Propanolamines as selective N-Methyl-d-aspartate 2B Receptor Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. NMDA receptor - Wikipedia \[en.wikipedia.org\]](#)
- [9. New advances in NMDA receptor pharmacology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Sigma receptor - Wikipedia \[en.wikipedia.org\]](#)
- [11. Effects of the Sigma-1 Receptor Agonist 1-\(3,4-Dimethoxyphenethyl\)-4-\(3-Phenylpropyl\)-Piperazine Dihydro-Chloride on Inflammation after Stroke - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Effects of the sigma-1 receptor agonist 1-\(3,4-dimethoxyphenethyl\)-4-\(3-phenylpropyl\)-piperazine dihydro-chloride on inflammation after stroke - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
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